

Discovery and history of squaric acid and its derivatives

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Compound of Interest

Compound Name: 3-Cyclobutene-1,2-dione, 3,4-dichloro-

Cat. No.: B1295039

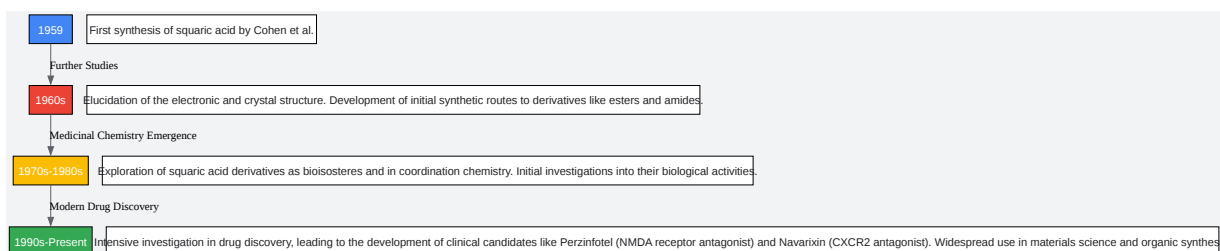
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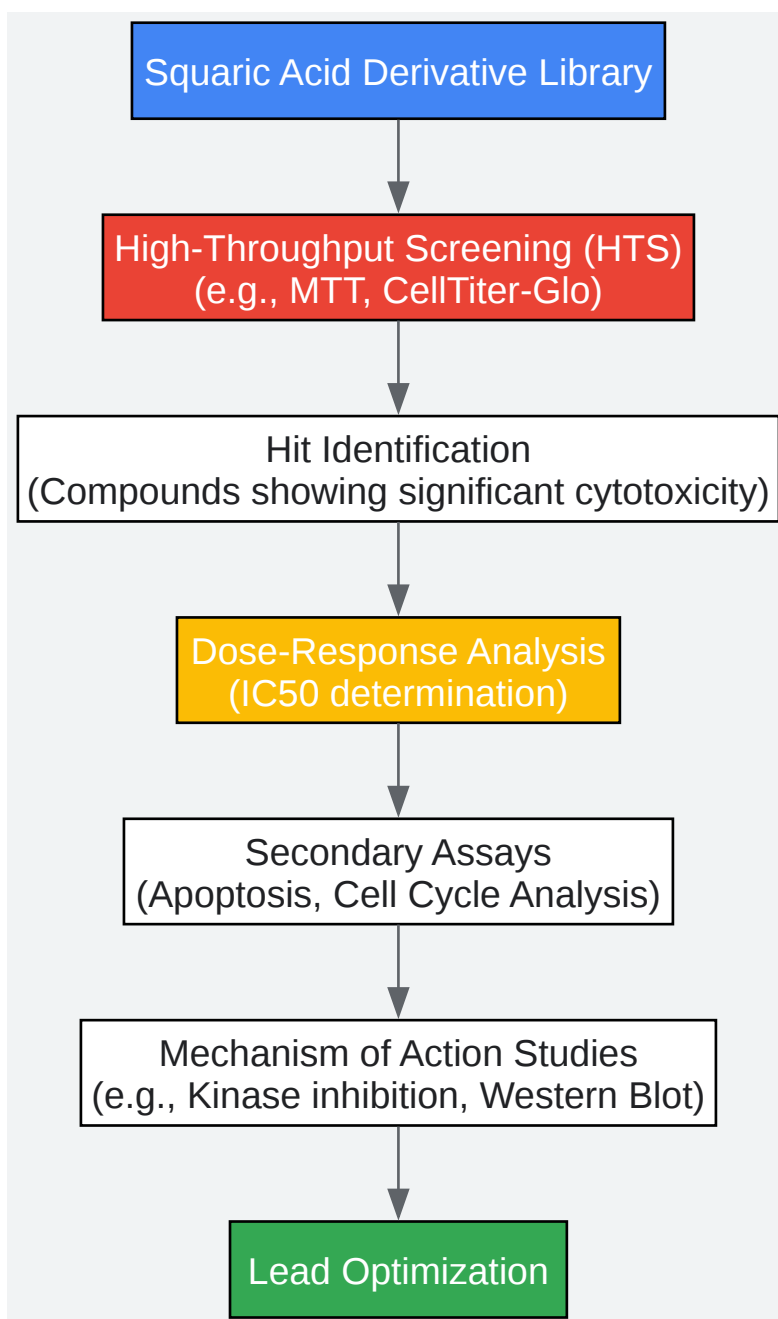
Discovery and History

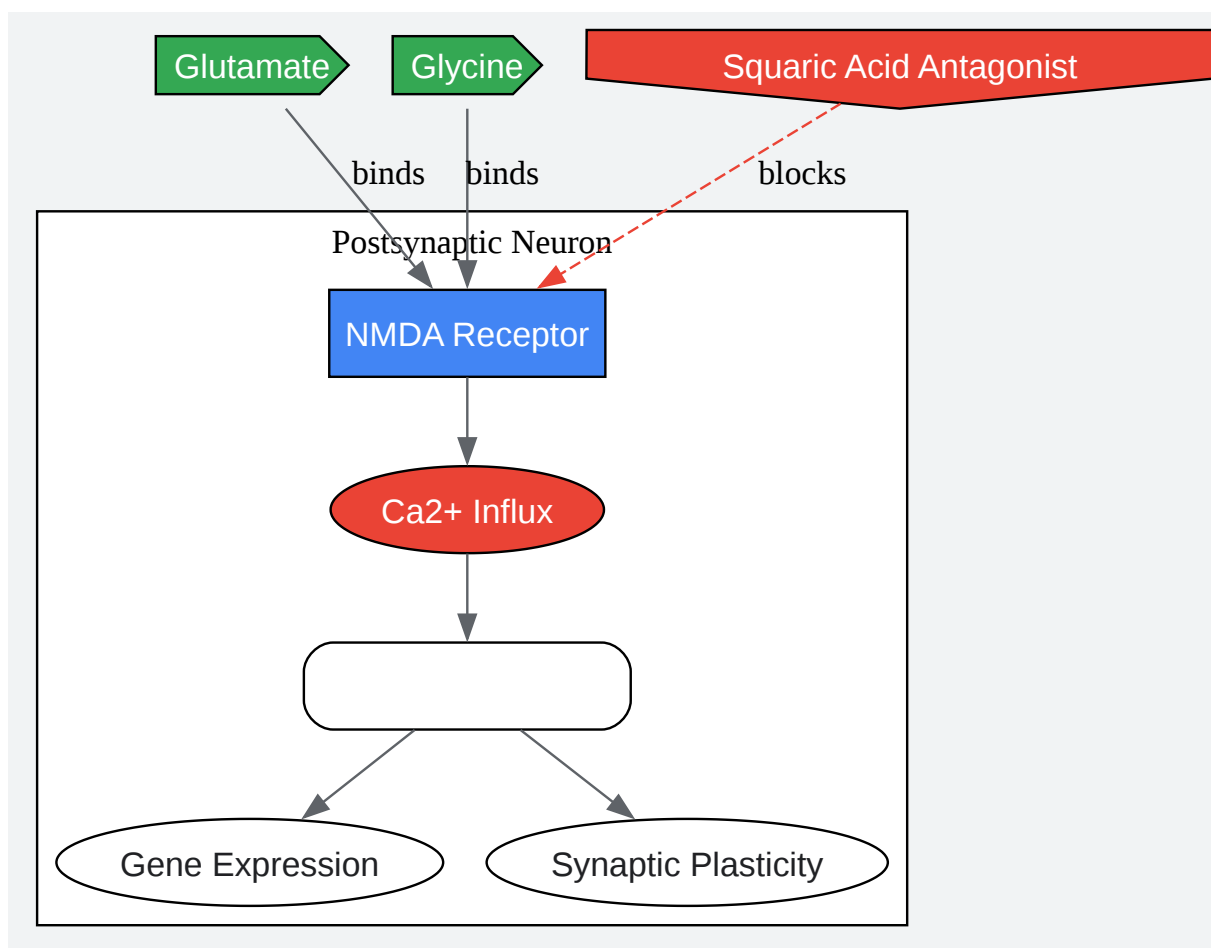
The journey of squaric acid began in 1959 when Cohen and his colleagues at the University of Colorado synthesized 3,4-dihydroxy-3-cyclobutene-1,2-dione for the first time.^{[1][2]} Initially named "quadratic acid" due to the presumed square arrangement of its four carbon atoms, its structure was later confirmed by X-ray crystallography to be a planar, but not perfectly square, ring.^[1] This discovery opened the door to a new class of compounds known as oxocarbons, which are cyclic compounds consisting solely of carbon and oxygen atoms. The unique electronic and structural properties of squaric acid, particularly its strong acidity and ability to form stable derivatives, quickly garnered the interest of the scientific community.

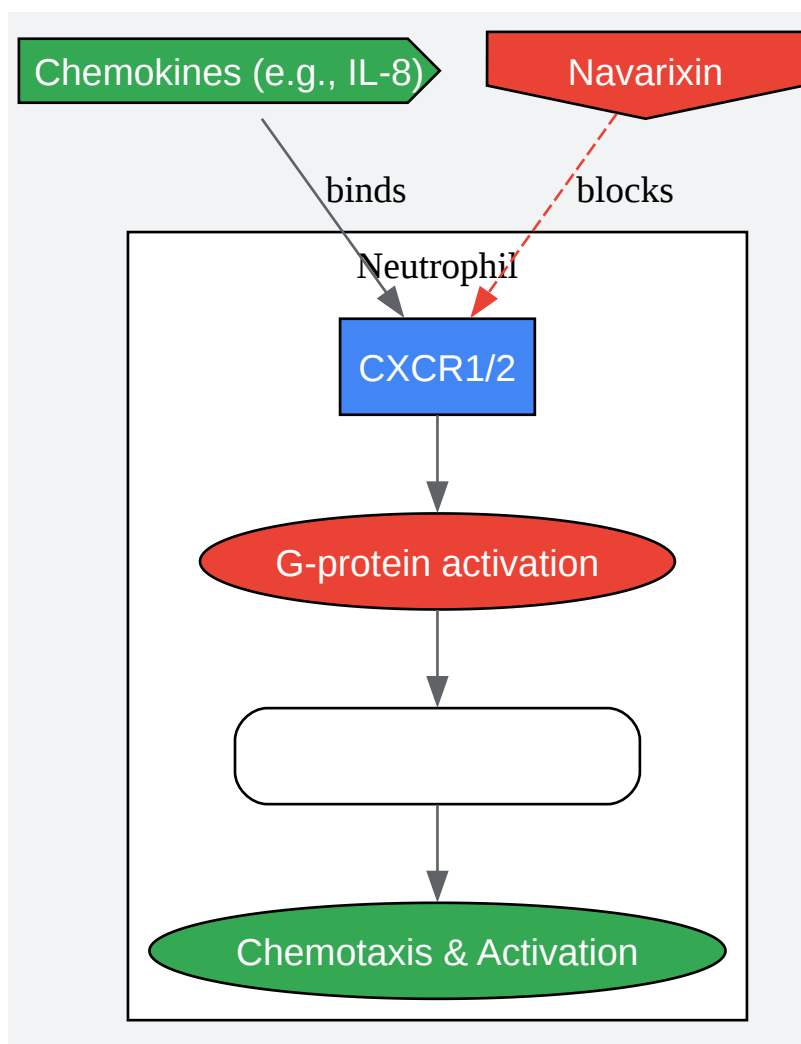
Historical Timeline:

A timeline of key developments in the history of squaric acid and its derivatives is presented below.









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References

- 1. researchgate.net [researchgate.net]
- 2. jnfuturechemical.com [jnfuturechemical.com]
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